

Application Notes and Protocols: Preparation of LCB 03-0110 Stock Solutions with DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LCB 03-0110

Cat. No.: B15578511

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

LCB 03-0110 is a potent, multi-targeted tyrosine kinase inhibitor with significant activity against c-Src, discoidin domain receptors (DDR1 and DDR2), Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), and Janus kinase (JAK)/Signal Transducer and Activator of Transcription 3 (STAT3) signaling pathways.[1] It also demonstrates inhibitory effects on Bruton's tyrosine kinase (BTK) and spleen tyrosine kinase (Syk).[2][3][4][5] Its broad-spectrum activity makes it a valuable tool in cancer research, fibrosis, and neurodegenerative disease studies.[5] Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for **LCB 03-0110** due to its high solubilizing capacity. This document provides a detailed protocol for the preparation, storage, and handling of **LCB 03-0110** stock solutions in DMSO.

Quantitative Data Summary

For accurate and consistent preparation of **LCB 03-0110** solutions, refer to the physicochemical and solubility data summarized below.

Table 1: Physicochemical Properties of **LCB 03-0110** Dihydrochloride

Property	Value	Reference
Molecular Formula	C ₂₄ H ₂₃ N ₃ O ₂ S·2HCl	[2]
Molecular Weight	490.45 g/mol	[2][3][6][7][8]
Appearance	White to off-white solid	
Purity	≥98% (HPLC)	[2]

Table 2: Solubility and Storage of **LCB 03-0110** Dihydrochloride

Parameter	Information	Reference
Solubility in DMSO	Up to 100 mM	[2][3]
Storage of Solid Compound	Desiccate at room temperature or -20°C for long-term storage.	[2]
Storage of DMSO Stock Solution	Aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.	

Experimental Protocols

Protocol 1: Preparation of a 10 mM **LCB 03-0110** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **LCB 03-0110** dihydrochloride in DMSO.

Materials:

- **LCB 03-0110** dihydrochloride (solid powder)
- Anhydrous or high-purity dimethyl sulfoxide (DMSO)
- Sterile, amber, or light-protecting microcentrifuge tubes
- Calibrated analytical balance

- Vortex mixer
- (Optional) Sonicator water bath
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Procedure:

- Preparation: Before opening, allow the vial of **LCB 03-0110** to equilibrate to room temperature to prevent condensation of moisture.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of **LCB 03-0110** powder. For 1 mL of a 10 mM stock solution, weigh 4.90 mg of **LCB 03-0110** dihydrochloride (MW: 490.45 g/mol).
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the **LCB 03-0110** powder. For a 10 mM stock solution, if you weighed 4.90 mg, add 1 mL of DMSO.
- Mixing: Tightly cap the vial and vortex for 2-5 minutes until the solid is completely dissolved. The solution should be clear and free of particulates.
- Sonication (Optional): If the compound does not fully dissolve with vortexing, sonicate the vial in a room temperature water bath for 10-15 minutes.
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to minimize freeze-thaw cycles and light exposure. Store the aliquots at -20°C or -80°C.

Table 3: Volume of DMSO for Preparing **LCB 03-0110** Stock Solutions

Desired Concentration	Mass of LCB 03-0110	Volume of DMSO to Add
1 mM	1 mg	2.04 mL
5 mM	1 mg	0.41 mL
10 mM	1 mg	0.20 mL
50 mM	5 mg	0.20 mL
100 mM	10 mg	0.20 mL

Calculations are based on a molecular weight of 490.45 g/mol . Batch-specific molecular weights may vary.

Protocol 2: Preparation of Working Solutions

Procedure:

- Thawing: Thaw a single aliquot of the **LCB 03-0110** DMSO stock solution at room temperature.
- Dilution: Directly before use, dilute the stock solution to the desired final concentration in your cell culture medium or assay buffer. To avoid precipitation, it is recommended to perform serial dilutions in the buffer or medium.
- DMSO Concentration: Ensure the final concentration of DMSO in the experimental setup is kept to a minimum (typically $\leq 0.5\%$) to avoid solvent-induced cellular toxicity or off-target effects. Always include a vehicle control (medium or buffer with the same final concentration of DMSO) in your experiments.

Safety Precautions:

- Always handle **LCB 03-0110** and DMSO in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.

- DMSO is readily absorbed through the skin and can carry dissolved compounds with it. Avoid direct contact with skin and eyes.[9]
- Consult the Safety Data Sheet (SDS) for both **LCB 03-0110** and DMSO before handling.

Visualizations

LCB 03-0110 Stock Solution Preparation Workflow

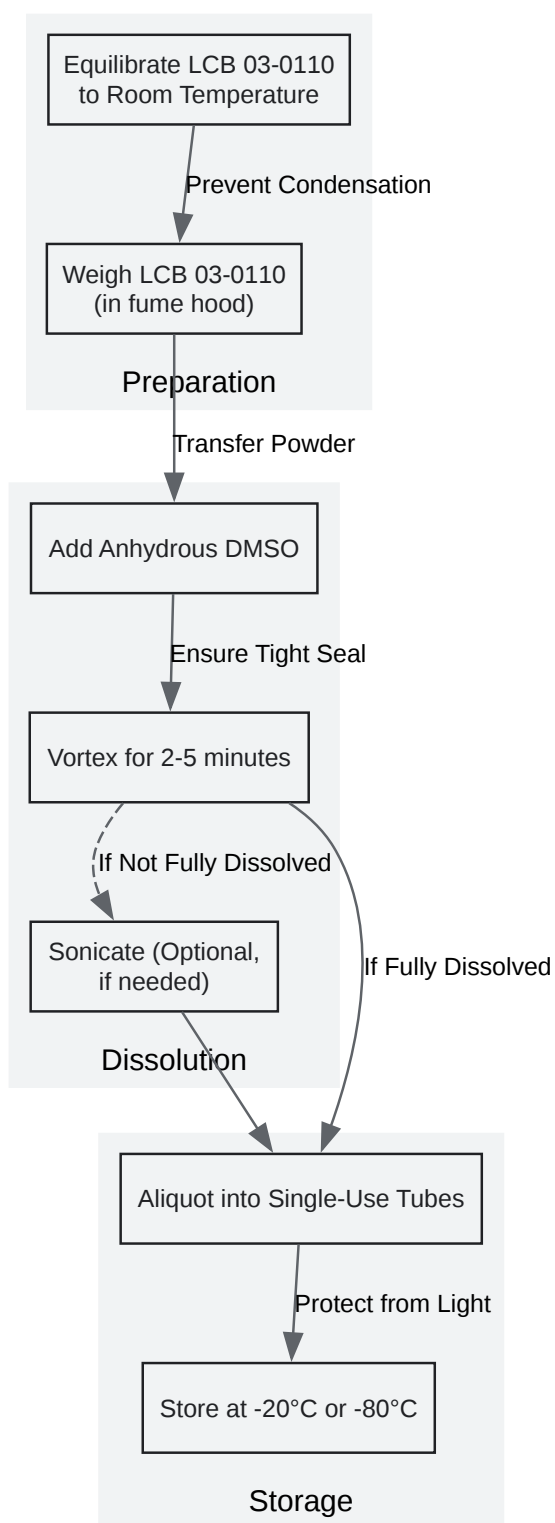


Figure 1: Workflow for Preparing LCB 03-0110 Stock Solution

[Click to download full resolution via product page](#)

Caption: A step-by-step workflow for the preparation of **LCB 03-0110** stock solutions in DMSO.

LCB 03-0110 Signaling Pathway Inhibition

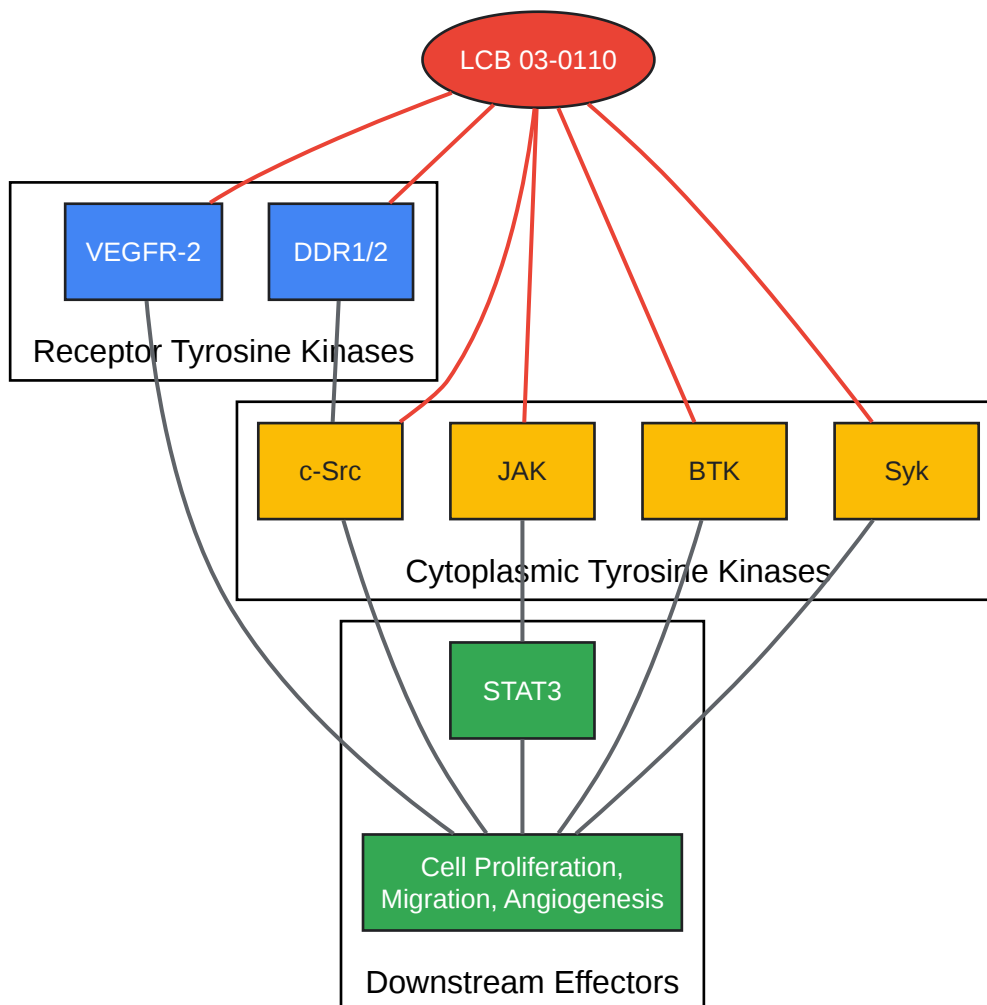


Figure 2: Key Signaling Pathways Inhibited by LCB 03-0110

[Click to download full resolution via product page](#)

Caption: **LCB 03-0110** inhibits multiple key signaling pathways involved in cell proliferation and angiogenesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. LCB-03-110 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 2. LCB 03-0110 dihydrochloride | Src Kinases | Tocris Bioscience [tocris.com]
- 3. LCB 03-0110 dihydrochloride (5592) by Tocris, Part of Bio-Techne [bio-technie.com]
- 4. LCB 03-0110 dihydrochloride | Src | TargetMol [targetmol.com]
- 5. LCB 03-0110, a novel pan-discoïdin domain receptor/c-Src family tyrosine kinase inhibitor, suppresses scar formation by inhibiting fibroblast and macrophage activation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. LCB 03-0110 dihydrochloride | C₂₄H₂₅Cl₂N₃O₂S | CID 121513872 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Page loading... [guidechem.com]
- 8. cenmed.com [cenmed.com]
- 9. greenfield.com [greenfield.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of LCB 03-0110 Stock Solutions with DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15578511#preparing-lcb-03-0110-stock-solutions-with-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com